

An In-depth Technical Guide to 4-n-Octylbromobenzene: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *1-Bromo-4-octylbenzene*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-n-Octylbromobenzene is a versatile halogenated aromatic compound that serves as a crucial building block in various fields of chemical synthesis. Its unique structure, featuring a long alkyl chain and a reactive bromine atom on a benzene ring, makes it an ideal precursor for the synthesis of complex organic molecules. This guide provides a comprehensive overview of the key characteristics of 4-n-Octylbromobenzene, including its physicochemical properties, synthesis, reactivity, and applications, with a particular focus on its role in materials science and as an intermediate in the development of pharmaceuticals.

Physicochemical Properties of 4-n-Octylbromobenzene

4-n-Octylbromobenzene is a colorless to light yellow clear liquid at room temperature.^[1] The presence of the n-octyl group imparts significant lipophilicity to the molecule, while the bromo-substituent provides a reactive site for a multitude of chemical transformations. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of 4-n-Octylbromobenzene

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₁ Br	[2]
Molecular Weight	269.22 g/mol	[2]
CAS Number	51554-93-9	[1][2]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	125 °C at 1 mmHg; 199-201 °C (at atmospheric pressure)	[1][3]
Density	1.13 g/cm ³	[3]
Refractive Index	1.5130-1.5160	[1][3]
Purity	>98.0% (GC)	[1]
Synonyms	1-Bromo-4-octylbenzene, p-Octylbromobenzene	[2][3]

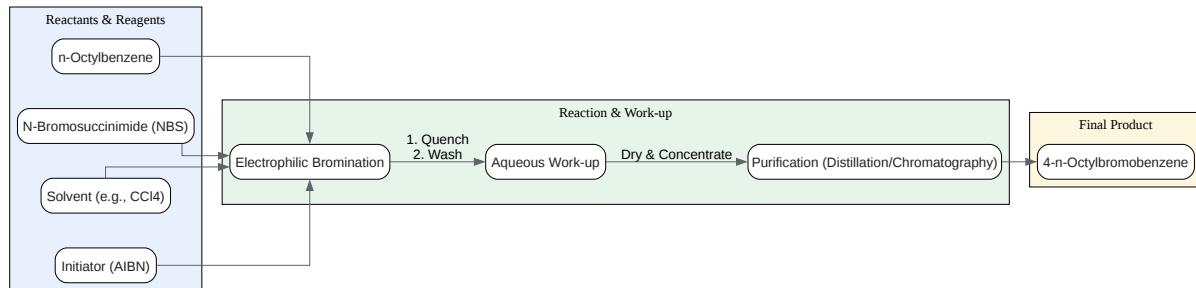
Synthesis of 4-n-Octylbromobenzene

The synthesis of 4-n-Octylbromobenzene is typically achieved through the electrophilic bromination of n-octylbenzene. This reaction is a classic example of electrophilic aromatic substitution, where a bromine atom is introduced onto the benzene ring. The para-substituted product is generally favored due to the steric hindrance of the octyl group directing the incoming electrophile to the less hindered para position. A common and effective brominating agent for this transformation is N-Bromosuccinimide (NBS), which is considered safer and easier to handle than liquid bromine.[4]

Experimental Protocol: Synthesis via Bromination of n-Octylbenzene

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve n-octylbenzene in a suitable solvent such as carbon tetrachloride (CCl₄) or dichloromethane (CH₂Cl₂).

- Initiation: Add a catalytic amount of a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide.
- Bromination: Slowly add N-Bromosuccinimide (NBS) to the reaction mixture. The reaction is typically carried out under inert atmosphere (e.g., nitrogen or argon) and may require gentle heating to initiate.
- Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The succinimide byproduct is removed by filtration. The filtrate is then washed sequentially with an aqueous solution of sodium thiosulfate (to quench any remaining bromine), water, and brine.
- Purification: The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography on silica gel to yield pure 4-n-Octylbromobenzene.



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Caption: Synthesis workflow for 4-n-Octylbromobenzene.

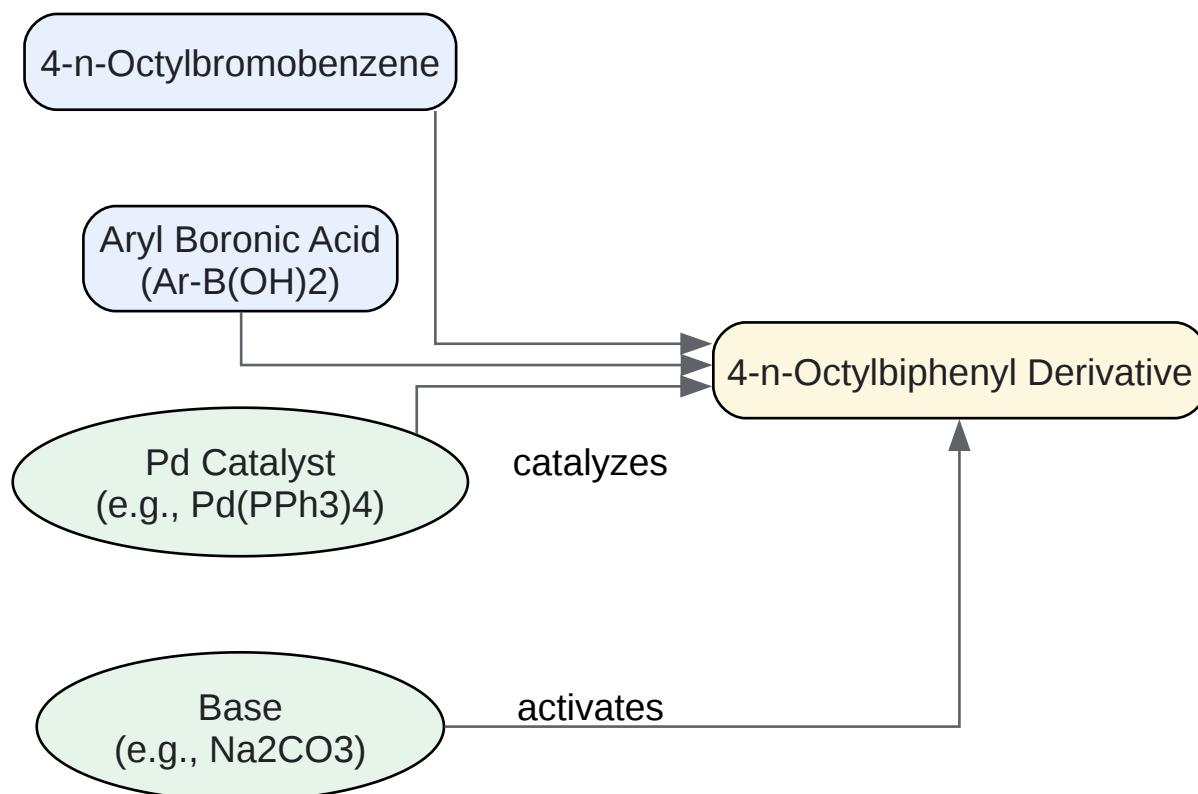
Chemical Reactivity and Synthetic Utility

The synthetic versatility of 4-n-Octylbromobenzene stems from the reactivity of the carbon-bromine bond. This bond can be readily transformed through various metal-catalyzed cross-coupling reactions, making it a valuable building block for the construction of more complex molecular architectures.

Key Reactions:

- **Suzuki-Miyaura Coupling:** This palladium-catalyzed reaction involves the coupling of 4-n-Octylbromobenzene with an organoboron compound (e.g., a boronic acid or ester). It is a powerful method for forming carbon-carbon bonds and is widely used in the synthesis of biaryl compounds, which are common motifs in pharmaceuticals and liquid crystals.^[5]

- Heck Coupling: In the Heck reaction, 4-n-Octylbromobenzene is coupled with an alkene in the presence of a palladium catalyst. This reaction is instrumental in forming substituted alkenes and is used in the synthesis of conjugated systems for organic electronics.[5]
- Sonogashira Coupling: This reaction facilitates the formation of a carbon-carbon bond between 4-n-Octylbromobenzene and a terminal alkyne, catalyzed by palladium and copper complexes. It is a key method for synthesizing substituted alkynes.
- Grignard Reagent Formation: 4-n-Octylbromobenzene can react with magnesium metal to form the corresponding Grignard reagent, 4-n-octylphenylmagnesium bromide. This organometallic reagent is a potent nucleophile and can be used to form new carbon-carbon bonds by reacting with a wide range of electrophiles, such as aldehydes, ketones, and esters.



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Caption: Suzuki-Miyaura cross-coupling reaction pathway.

Applications in Drug Development and Materials Science

The unique combination of a long alkyl chain and a reactive aryl bromide makes 4-n-Octylbromobenzene a valuable intermediate in several high-value applications.

- **Pharmaceutical Synthesis:** Aryl bromides are key intermediates in the synthesis of active pharmaceutical ingredients (APIs). The octyl group can be used to tune the lipophilicity of a drug molecule, which can in turn affect its absorption, distribution, metabolism, and excretion (ADME) properties. The bromo-substituent provides a handle for introducing further chemical diversity through cross-coupling reactions.
- **Liquid Crystals:** The rigid aromatic core combined with the flexible alkyl chain is a common structural feature in liquid crystal molecules. 4-n-Octylbromobenzene serves as a precursor for the synthesis of various liquid crystalline materials used in display technologies.^[5]
- **Organic Electronics:** This compound is used in the synthesis of organic semiconductors and conjugated polymers for applications in organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect transistors (OFETs). The ability to form extended conjugated systems through cross-coupling reactions is crucial for these applications.^[5]

Safety and Handling

4-n-Octylbromobenzene is a chemical that requires careful handling in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use.

- **Hazards:** May cause skin and serious eye irritation. It is important to avoid contact with skin and eyes.^{[6][7]}
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.^[6] Safety glasses with side shields or goggles are recommended.^[6]
- **Handling:** Use in a well-ventilated area or under a chemical fume hood.^[8] Avoid breathing vapors or mists.^[7] Wash hands thoroughly after handling.

- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [\[6\]](#)[\[8\]](#)
- Fire Safety: The compound is combustible. Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#) In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[9\]](#)

Conclusion

4-n-Octylbromobenzene is a cornerstone intermediate in modern organic synthesis. Its well-defined physicochemical properties, straightforward synthesis, and diverse reactivity make it an indispensable tool for chemists in academia and industry. The ability to leverage its structure for the creation of novel pharmaceuticals, advanced liquid crystals, and high-performance organic electronic materials underscores its continued importance in scientific research and development.

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